

Personal protective equipment for handling Thiorphan-d5

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Compound of Interest

Compound Name: Thiorphan-d5

Cat. No.: B3026101

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Essential Safety and Handling Guide for Thiorphan-d5

This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Thiorphan-d5**. The following procedural guidance is designed to ensure safe operational handling and disposal of this compound in a laboratory setting. **Thiorphan-d5** is the deuterated analog of Thiorphan, an active metabolite of the antidiarrheal drug racecadotril and a potent inhibitor of the enzyme neutral endopeptidase (NEP), also known as enkephalinase.^{[1][2][3]}

Chemical Information:

- Chemical Name: 2-[[2-[(2,3,4,5,6-pentadeuteriophenyl)methyl]-3-sulfanylpropanoyl]amino]acetic acid^[4]
- Synonyms: (3-mercapto-2-((phenyl-d5)methyl)propanoyl)glycine^[5]
- Molecular Formula: C₁₂H₁₀D₅NO₃S
- CAS Number: 2183240-70-0

While a safety data sheet from one supplier indicates that **Thiorphan-d5** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), it is crucial to handle all chemical compounds with care. This guide outlines recommended personal

protective equipment (PPE), handling procedures, and disposal plans based on general laboratory safety best practices for research chemicals.

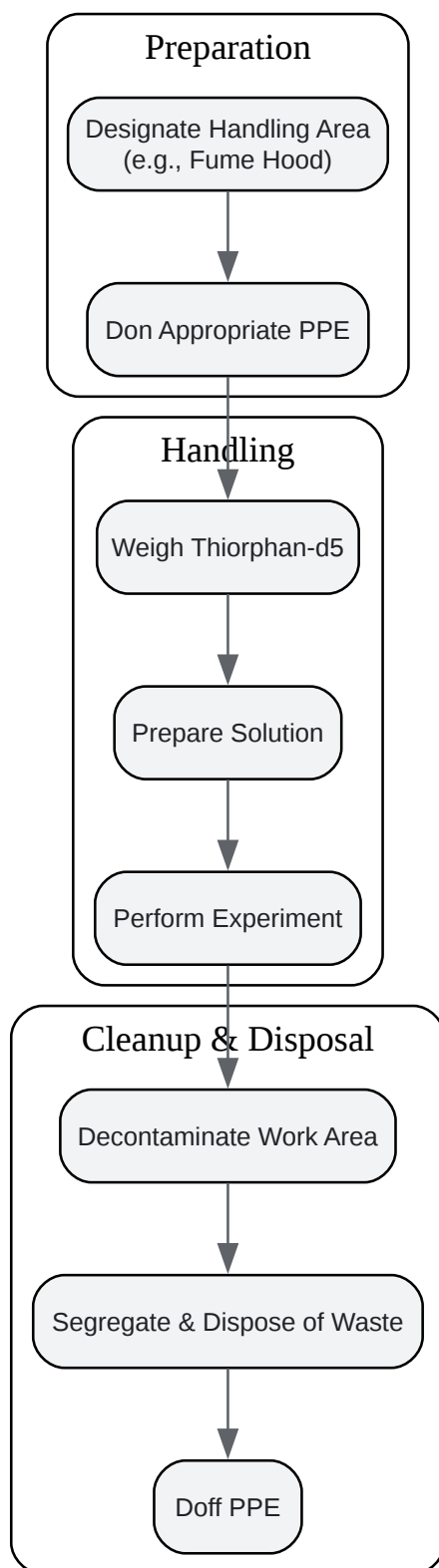
Personal Protective Equipment (PPE)

A multi-layered approach to PPE is recommended to minimize exposure when handling **Thiorphan-d5**.

Protection Type	Specification	Rationale
Hand Protection	Powder-free nitrile gloves.	Prevents direct dermal contact.
Eye and Face Protection	Chemical safety goggles or a face shield.	Protects against splashes and airborne particles.
Dermal Protection	Laboratory coat.	Prevents contamination of personal clothing.
Respiratory Protection	Not generally required under normal handling conditions with adequate ventilation. If creating aerosols or handling large quantities, use a NIOSH-approved respirator.	To be used as a precautionary measure if engineering controls are insufficient.

Operational Plan: Step-by-Step Handling Workflow

A systematic workflow is essential for the safe handling of **Thiorphan-d5** in a laboratory setting.



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Caption: Workflow for handling **Thiorphan-d5**.

Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store in a tightly closed container in a cool, dry, and well-ventilated area, protected from light and moisture.

Weighing and Solution Preparation:

- Handle the solid compound in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of any airborne particles.
- When preparing solutions, add the solvent to the solid to minimize aerosolization.

Disposal Plan

Proper disposal of **Thiorphan-d5** and any contaminated materials is critical to ensure laboratory and environmental safety.

Waste Segregation and Collection:

- Solid Waste: Collect unused **Thiorphan-d5** powder and any contaminated disposable materials (e.g., weigh boats, pipette tips) in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Collect solutions containing **Thiorphan-d5** in a separate, labeled hazardous waste container. Do not mix with other solvent waste unless permitted by your institution's Environmental Health and Safety (EHS) department.
- Labeling: All waste containers must be clearly labeled with the full chemical name "**Thiorphan-d5**" and the appropriate hazard warnings as required by your institution.

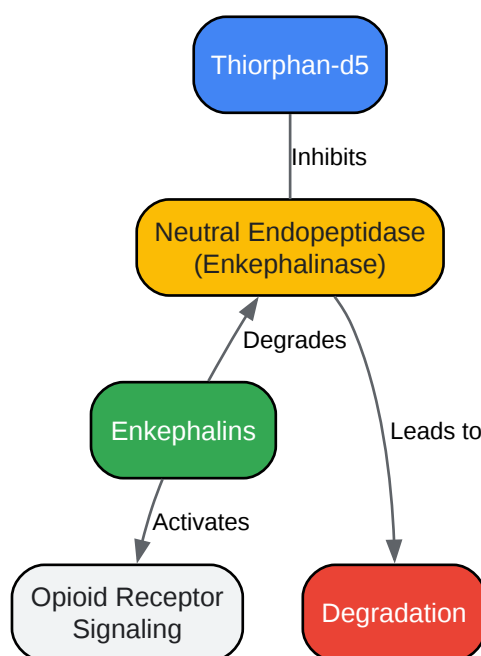
Disposal Procedure:

- All waste containing **Thiorphan-d5** should be disposed of as hazardous chemical waste.
- Follow all local, state, and federal regulations for hazardous waste disposal.

- Contact your institution's EHS office to arrange for the pickup and disposal by a licensed hazardous waste vendor.
- Do not dispose of **Thiorphan-d5** down the drain or in regular trash.

Mechanism of Action: Enkephalinase Inhibition

Thiorphan is an inhibitor of neutral endopeptidase (NEP), also known as enkephalinase. This enzyme is responsible for the degradation of endogenous opioid peptides called enkephalins. By inhibiting NEP, Thiorphan prevents the breakdown of enkephalins, leading to their increased availability and potentiation of their signaling effects.



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Caption: **Thiorphan-d5** mechanism of action.

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